

# Application Notes and Protocols for the Synthesis and Purification of YGL-12

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## Compound of Interest

Compound Name: YGL-12  
Cat. No.: B12372240

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Disclaimer: The specific compound "YGL-12" was not found in publicly available scientific literature. Therefore, this document provides a representative protocol for the synthesis and purification of N-acetylglycine, a structurally simple N-acylated amino acid. For the purpose of this guide, N-acetylglycine will be referred to as "YGL-12." This protocol is intended to serve as a template for researchers engaged in the synthesis of novel small molecules for drug development.

## Application Notes

This document outlines the laboratory-scale synthesis and purification of YGL-12 (N-acetylglycine), a derivative of the amino acid glycine.[1][2] The synthesis is achieved through the N-acetylation of glycine using acetic anhydride in an aqueous medium. This method is robust, high-yielding, and utilizes readily available starting materials.[3]

The purification of the crude product is effectively performed by recrystallization from water. This technique leverages the temperature-dependent solubility of YGL-12 to separate it from unreacted starting materials and soluble impurities. The final product is obtained as a white crystalline solid with high purity, suitable for research applications in cell-based assays, biochemical studies, and as a building block for further chemical synthesis.

## Experimental Protocols

### Protocol 1: Synthesis of YGL-12 (N-acetylglycine)

This protocol describes the synthesis of **YGL-12** via the acetylation of glycine.

#### 1.1 Materials and Reagents

Reagent	Molar Mass ( g/mol )	Quantity	Notes
Glycine	75.07	75.0 g (1.0 mol)	Reagent grade
Acetic Anhydride (95%)	102.09	215 g (2.0 mol)	Corrosive, handle with care
Deionized Water	18.02	300 mL + wash	
Ice	-	As needed	For ice bath and washing

#### 1.2 Equipment

- 1-L Erlenmeyer flask
- Mechanical stirrer
- Magnetic stir plate and stir bar (alternative to mechanical stirrer)
- Büchner funnel and filtration flask
- Refrigerator (5-7°C)
- Drying oven (100–110°C)
- Rotary evaporator

#### 1.3 Synthesis Procedure

- Dissolution of Glycine: In a 1-L Erlenmeyer flask, combine 75 g (1.0 mole) of glycine with 300 mL of deionized water.[3]
- Stirring: Place the flask on a mechanical stirrer and stir vigorously until the glycine is nearly completely dissolved.[3]
- Addition of Acetic Anhydride: In a single portion, add 215 g (2.0 moles) of 95% acetic anhydride to the glycine solution. The reaction is exothermic and the solution will become hot.[3]
- Reaction: Continue to stir the mixture vigorously for 15-20 minutes. During this time, the product, **YGL-12**, may begin to crystallize out of the solution.[3]
- Crystallization: Place the reaction flask in a refrigerator set to 5–7°C overnight to ensure complete crystallization of the product.[3]
- First Crop Collection: Collect the crystalline precipitate by vacuum filtration using a Büchner funnel.[3]
- Washing: Wash the collected crystals with a small amount of ice-cold deionized water to remove residual acetic acid and other water-soluble impurities.[3]
- Drying: Dry the initial product in an oven at 100–110°C. This first crop should yield 75–85 g of **YGL-12**. [3]
- Second Crop Isolation: Combine the filtrate and the washings from the first filtration. Evaporate the solvent to dryness using a rotary evaporator with a water bath set to 50–60°C. [3]
- Recrystallization of Second Crop: The residue obtained is then recrystallized from a minimum amount of boiling water (approximately 75 mL). This will yield a second fraction of 20–30 g.[3]
- Final Yield: The total combined yield of **YGL-12** is typically between 104–108 g.[3]

## Protocol 2: Purification of YGL-12 by Recrystallization

This protocol details the purification of **YGL-12** using recrystallization from water.

## 2.1 Materials and Equipment

- Crude **YGL-12**
- Deionized Water
- Erlenmeyer flasks
- Hot plate
- Büchner funnel and filtration flask
- Ice bath

## 2.2 Recrystallization Procedure

- **Dissolving the Crude Product:** Place the crude **YGL-12** solid into an Erlenmeyer flask. Add a minimal amount of deionized water.
- **Heating:** Gently heat the suspension on a hot plate, adding small portions of hot deionized water until all the solid has just dissolved. Avoid adding excess solvent to ensure a good recovery rate.[4][5]
- **Cooling:** Remove the flask from the heat and allow it to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.[4]
- **Ice Bath:** Once the solution has reached room temperature, place it in an ice bath for at least 30 minutes to maximize crystal formation.
- **Filtration:** Collect the purified crystals by vacuum filtration using a Büchner funnel.[5]
- **Washing:** Rinse the crystals with a small amount of ice-cold deionized water.[4]
- **Drying:** Dry the purified crystals completely in a drying oven at 100-110°C or in a vacuum desiccator.

## Characterization

- Appearance: White to light yellow crystalline powder.[6]
- Melting Point: The melting point of the purified **YGL-12** should be determined. The literature value for N-acetylglycine is 207–209°C. A sharp melting range close to the literature value is indicative of high purity.
- Purity: Purity can be further assessed by techniques such as High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy. Commercial N-acetylglycine is available with purity ≥98%.[1]

## Quantitative Data Summary

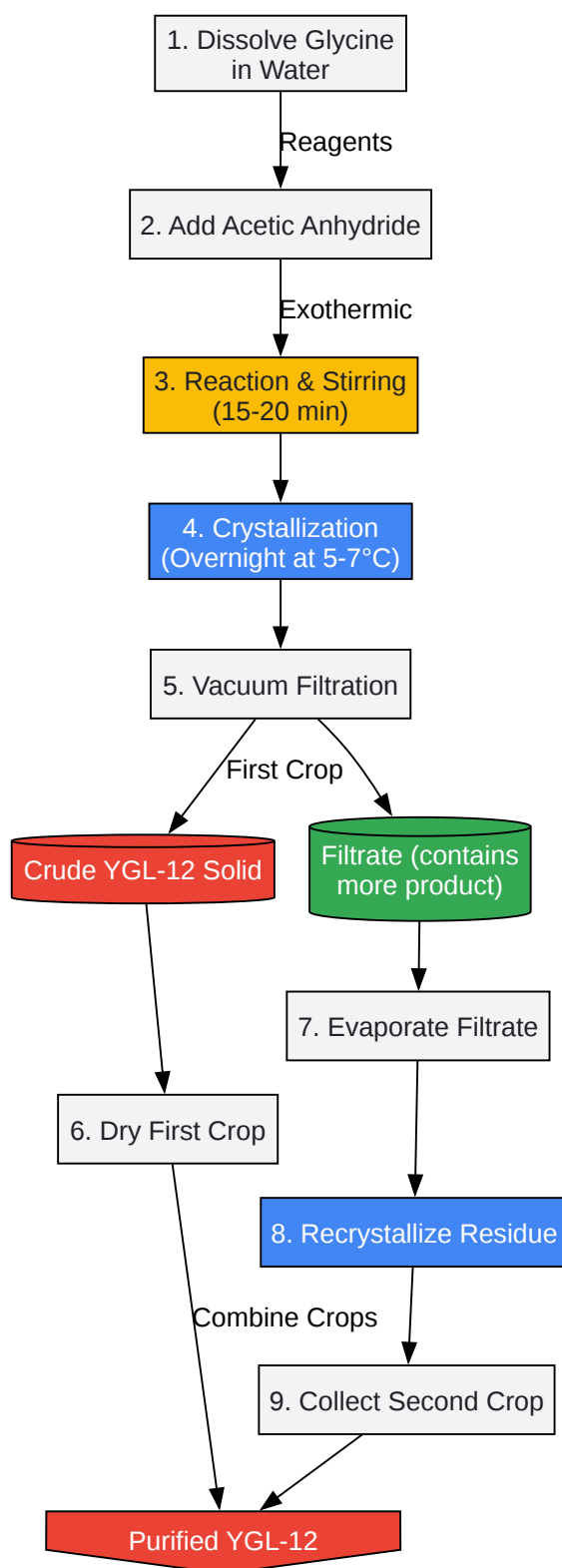
Table 1: Reagent and Product Information

Compound	Formula	Molar Mass ( g/mol )	Key Properties
Glycine	C <sub>2</sub> H <sub>5</sub> NO <sub>2</sub>	75.07	Starting material
Acetic Anhydride	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub>	102.09	Acetylating agent
YGL-12 (N-acetylglycine)	C <sub>4</sub> H <sub>7</sub> NO <sub>3</sub>	117.10	Final Product

Table 2: Synthesis and Purification Outcomes

Parameter	Expected Value	Reference
Yield	89–92%	[3]
Melting Point	207–209 °C	[3]
Purity	≥98%	[1]
Appearance	White crystalline solid	[6]

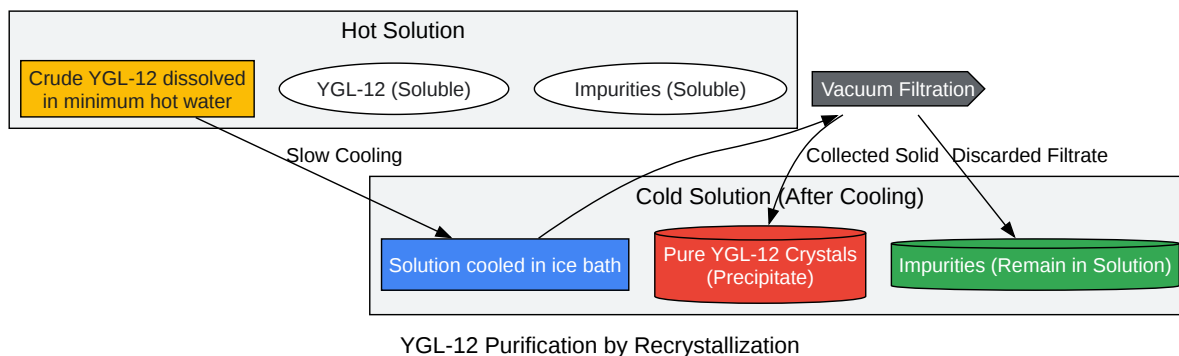
## Diagrams



YGL-12 Synthesis and Purification Workflow

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Caption: Workflow for the synthesis and isolation of **YGL-12**.



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Caption: Logical diagram of the purification process.

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